

Essential Safety and Logistics for Handling N-Boc-5-bromoisindoline

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Compound of Interest

Compound Name: *N-Boc-5-bromoisindoline*

Cat. No.: *B105167*

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling specialized chemical compounds. This guide provides essential, immediate safety and logistical information for the handling of **N-Boc-5-bromoisindoline** (CAS No. 201940-08-1), including operational and disposal plans.

Chemical Identifier:

- Product Name: tert-Butyl 5-bromoisindoline-2-carboxylate[1]
- CAS Number: 201940-08-1[1][2]
- Molecular Formula: C₁₃H₁₆BrNO₂[2]
- Molecular Weight: 298.176[2]

Hazard Identification and Personal Protective Equipment

N-Boc-5-bromoisindoline is classified as a hazardous substance. It is harmful if swallowed, causes skin irritation, serious eye irritation, and may cause respiratory irritation.[1] Adherence to strict safety protocols is crucial.

GHS Hazard Statements:

- H302: Harmful if swallowed[1]
- H315: Causes skin irritation[1]
- H319: Causes serious eye irritation[1]
- H335: May cause respiratory irritation[1]

A summary of the required Personal Protective Equipment (PPE) is provided in the table below.

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Chemical splash goggles (European standard - EN 166) [3]
Hand Protection	Gloves	Chemical-resistant protective gloves[3]
Skin and Body	Lab Coat	Long-sleeved clothing[3]
Respiratory	Respirator	Use a NIOSH/MSHA or European Standard EN 149:2001 approved respirator if exposure limits are exceeded or irritation is experienced[3]

Experimental Protocols: Handling and Disposal

Handling Protocol:

- Engineering Controls: Always handle **N-Boc-5-bromoisindoline** in a well-ventilated area, preferably within a chemical fume hood.[1][3]
- Personal Protective Equipment (PPE): Before handling, ensure all required PPE is worn as specified in the table above.
- Dispensing: When weighing or transferring the solid compound, take care to avoid dust formation.[3] Use appropriate tools (e.g., spatula) to handle the material.

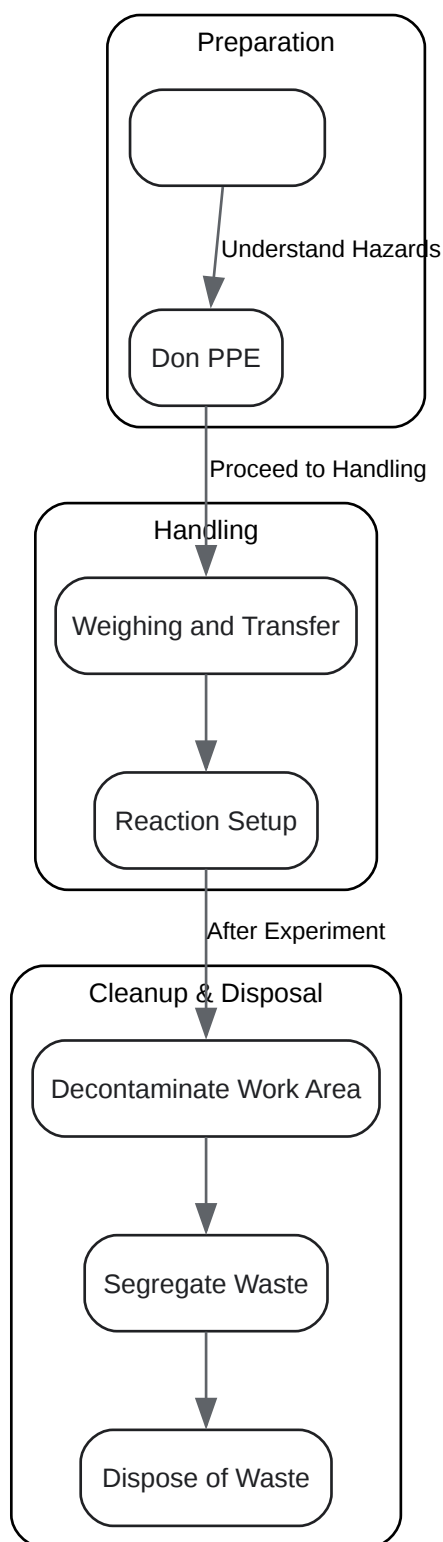
- **Solution Preparation:** When dissolving the compound, add it slowly to the solvent to avoid splashing.
- **Hygiene:** Wash hands thoroughly after handling.^[1] Do not eat, drink, or smoke in the laboratory.^[1]

Disposal Plan:

- **Waste Collection:** Collect all waste material, including empty containers, contaminated gloves, and other disposable materials, in a designated and properly labeled hazardous waste container.
- **Waste Segregation:** Segregate halogenated organic waste from other waste streams.
- **Disposal Method:** Dispose of the chemical waste through a licensed and approved waste disposal company. Do not dispose of it down the drain or with regular trash.

Workflow Diagram

The following diagram illustrates the standard workflow for the safe handling of **N-Boc-5-bromoisoindoline**.



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Safe Handling Workflow for **N-Boc-5-bromoisoindoline**

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